

Handling and storage guidelines for 3-Bromo-2-iodobenzonitrile

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Compound of Interest

Compound Name: 3-Bromo-2-iodobenzonitrile

Cat. No.: B2803353

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An In-Depth Technical Guide to the Safe Handling and Storage of 3-Bromo-2-iodobenzonitrile

This guide provides comprehensive, field-proven insights into the safe handling, storage, and disposal of **3-Bromo-2-iodobenzonitrile** (CAS No. 450412-21-2). Designed for researchers, scientists, and professionals in drug development, this document moves beyond procedural checklists to explain the scientific rationale behind critical safety protocols, ensuring a self-validating system of laboratory safety.

Compound Profile and Scientific Context

3-Bromo-2-iodobenzonitrile is a polysubstituted aromatic compound featuring three distinct functional groups: a nitrile, a bromine atom, and an iodine atom. This unique structure makes it a valuable building block in organic synthesis, particularly in the development of pharmaceutical intermediates and complex molecular scaffolds. However, the very features that make it synthetically useful—the reactive nitrile group and the two different halogen atoms—also dictate its hazard profile and necessitate the stringent handling protocols detailed herein. Understanding the interplay of these functional groups is paramount to anticipating reactivity and mitigating risk.

Hazard Identification and Risk Assessment

A thorough understanding of the potential hazards is the foundation of safe laboratory practice.

[1] **3-Bromo-2-iodobenzonitrile** is classified with several key hazard statements that demand

rigorous control measures.

GHS Hazard Statements:[2]

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Additional hazards common to related halogenated benzonitriles include:

- Harmful if swallowed, in contact with skin, or if inhaled.[3][4]

Scientific Rationale: The toxicity and irritant properties of halogenated benzonitriles stem from their electrophilic nature and the metabolic pathways of the nitrile group. The aromatic ring, substituted with electron-withdrawing halogens and a nitrile, can interact with biological macromolecules, while the nitrile group can potentially be metabolized to release cyanide in vivo, although this is compound-specific. The primary, immediate risks are severe irritation to all points of contact: skin, eyes, and the respiratory system.

Summary of Chemical and Physical Properties

For quick reference, the key physical and chemical properties are summarized in the table below.

Property	Value	Source
CAS Number	450412-21-2	[2]
Molecular Formula	C ₇ H ₃ BrIN	[2]
Molecular Weight	307.91 g/mol	[3]
Appearance	White to light yellow crystalline powder	[5] (analogue)
Storage Temperature	2-8°C	[2]

Risk Mitigation: Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, combining engineering controls and appropriate PPE, is non-negotiable.[6]

Primary Engineering Control: The Chemical Fume Hood

All handling of **3-Bromo-2-iodobenzonitrile** solid and any solutions must be performed inside a properly functioning and certified chemical fume hood.[6] This is a direct countermeasure to the H335 "May cause respiratory irritation" hazard.[2] The fume hood's constant airflow protects the user from inhaling fine dust particles or vapors.

Workflow for Fume Hood Use:

- **Verify Certification:** Ensure the fume hood has been certified within the last year.
- **Prepare Workspace:** De-clutter the area and place all necessary equipment, including a designated halogenated waste container, inside the hood before handling the chemical.[6]
- **Sash Position:** Keep the sash at the lowest possible height that still allows for comfortable and safe manipulation of the compound.[6]

Personal Protective Equipment (PPE): The Final Barrier

PPE is essential to prevent dermal and ocular exposure.

- **Eye and Face Protection:** Wear chemical safety goggles conforming to EN 166 (EU) or NIOSH (US) standards.[7] Given the "serious eye irritation" hazard, a face shield should also be worn over the goggles, especially when handling larger quantities or during procedures with a risk of splashing.[6]
- **Skin Protection:**
 - **Gloves:** Chemical-resistant gloves are mandatory. Nitrile gloves are a suitable first choice, but it is critical to check the manufacturer's compatibility chart.[8] Double-gloving is

recommended to minimize the risk of exposure from a single glove failure.[8] Gloves should be changed immediately if contamination is suspected.

- Lab Coat: A flame-resistant lab coat must be worn and fully buttoned. Ensure cuffs are snug to prevent dust from entering.
- Respiratory Protection: While a fume hood is the primary control, if an emergency situation arises where concentrations may exceed exposure limits, a NIOSH-approved respirator with cartridges appropriate for organic vapors and particulates must be used.[9]

Standard Operating Procedure: Handling and Weighing

The following step-by-step protocol is designed to minimize exposure and ensure safe handling.

Protocol for Weighing and Aliquoting:

- Preparation: Don all required PPE as described in Section 3.2.
- Work Area Setup: Prepare the fume hood workspace. Place a weigh boat on an analytical balance inside the hood. Use anti-static equipment if available to prevent dispersal of the fine powder.
- Chemical Transfer: Carefully open the main container. Using a clean, dedicated spatula, transfer the desired amount of **3-Bromo-2-iodobenzonitrile** to the weigh boat. Avoid creating dust clouds by handling the material gently.[10]
- Sealing: Immediately and securely close the main container.
- Dissolution (if required): If making a solution, add the solvent to the vessel containing the weighed compound directly within the fume hood.
- Cleanup: Wipe down the spatula and any contaminated surfaces within the fume hood with a solvent-moistened cloth (e.g., acetone). Dispose of the cloth and any contaminated disposables (weigh boat, gloves) into the designated halogenated hazardous waste container.[6]

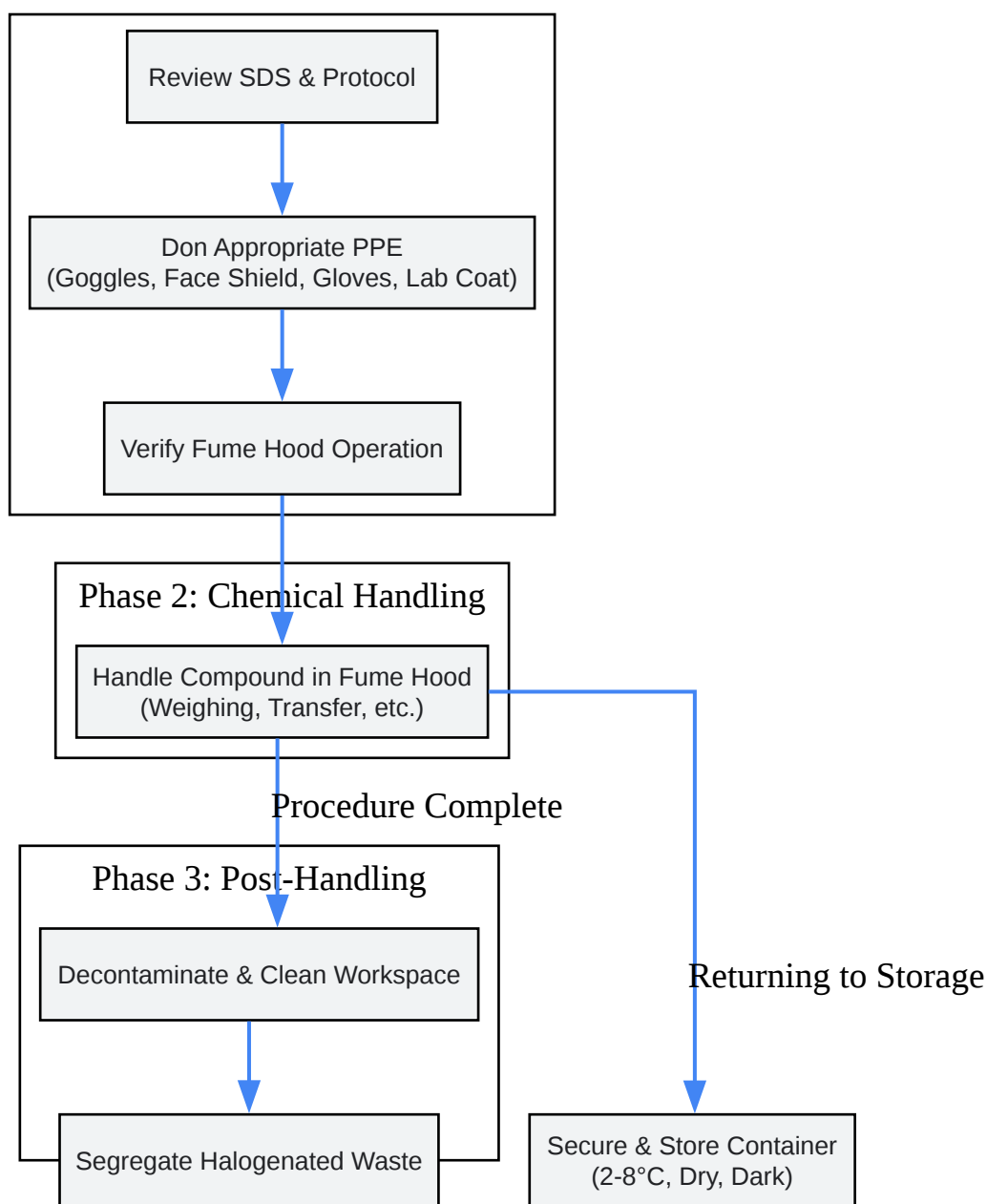
- Hand Hygiene: After removing gloves, wash hands thoroughly with soap and water.[8]

Long-Term Stability and Storage

Proper storage is critical for maintaining the chemical's integrity and preventing hazardous situations.

- Temperature: Store at 2-8°C.[2] The cold temperature significantly slows the rate of potential degradation reactions.
- Atmosphere: Keep the container tightly closed in a dry, well-ventilated place.[11][12] This prevents reaction with atmospheric moisture and oxygen. While not explicitly stated for this compound, an inert atmosphere (e.g., argon or nitrogen) is best practice for long-term storage of reactive organic compounds.
- Light: Protect from direct sunlight.[11] Halogenated aromatic compounds can be light-sensitive. UV light can induce homolytic cleavage of the carbon-halogen bonds, leading to the formation of reactive radicals and product degradation.
- Incompatibilities: Store segregated from strong oxidizing agents and acids.[9][13]

The following diagram outlines the logical workflow for safe handling and storage.



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Caption: Logical workflow for handling **3-Bromo-2-iodobenzonitrile**.

Emergency Response Protocols

Spills

- Small Spill (in fume hood): If a small amount is spilled within the fume hood, absorb it with an inert dry material (e.g., vermiculite, sand).[8] Sweep up the material, place it in the

designated halogenated waste container, and decontaminate the area.

- Large Spill: Evacuate the immediate area and prevent entry. Alert your institution's Environmental Health & Safety (EHS) department immediately. Do not attempt to clean up a large spill without proper training and equipment.

Exposures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[12\]](#) Seek immediate medical attention.
- Skin Contact: Immediately wash the affected area with plenty of soap and water while removing contaminated clothing.[\[11\]](#) Seek medical attention if irritation persists.
- Inhalation: Move the affected person to fresh air. If they are not breathing, give artificial respiration.[\[10\]](#) Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water.[\[14\]](#) Seek immediate medical attention.

Waste Management and Disposal

The disposal of **3-Bromo-2-iodobenzonitrile** and associated waste must be handled with meticulous care due to its halogenated nature.

- Segregation: Halogenated organic waste must be collected separately from non-halogenated waste.[\[6\]](#) This is because co-mingling can complicate the disposal process, and halogenated waste requires high-temperature incineration with specific scrubbers to prevent the formation of toxic byproducts like dioxins.
- Labeling: The waste container must be clearly labeled as "Hazardous Waste," listing the full chemical name "**3-Bromo-2-iodobenzonitrile**" and its approximate concentration.[\[6\]](#)
- Procedure: Collect all contaminated materials, including disposable labware, gloves, and solvent rinsates, in a compatible, sealed container (e.g., a polyethylene carboy).[\[8\]](#) Follow your institution's specific procedures for hazardous waste pickup and disposal.

By adhering to this comprehensive guide, researchers can confidently and safely utilize **3-Bromo-2-iodobenzonitrile**, harnessing its synthetic potential while ensuring the protection of themselves, their colleagues, and the environment.

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